

# Application Notes and Protocols: Sodium 4-aminobenzoate in Gastrointestinal Diagnostic Tests

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium 4-aminobenzoate

Cat. No.: B10764936

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## Introduction

**Sodium 4-aminobenzoate**, the sodium salt of para-aminobenzoic acid (PABA), is a valuable diagnostic agent for assessing gastrointestinal function. Its primary application lies in the non-invasive evaluation of exocrine pancreatic function. Furthermore, due to its absorption characteristics, it serves as a useful marker in studies of intestinal absorption. This document provides detailed application notes and protocols for these diagnostic tests.

## Diagnostic Test for Pancreatic Exocrine Insufficiency: The PABA Test

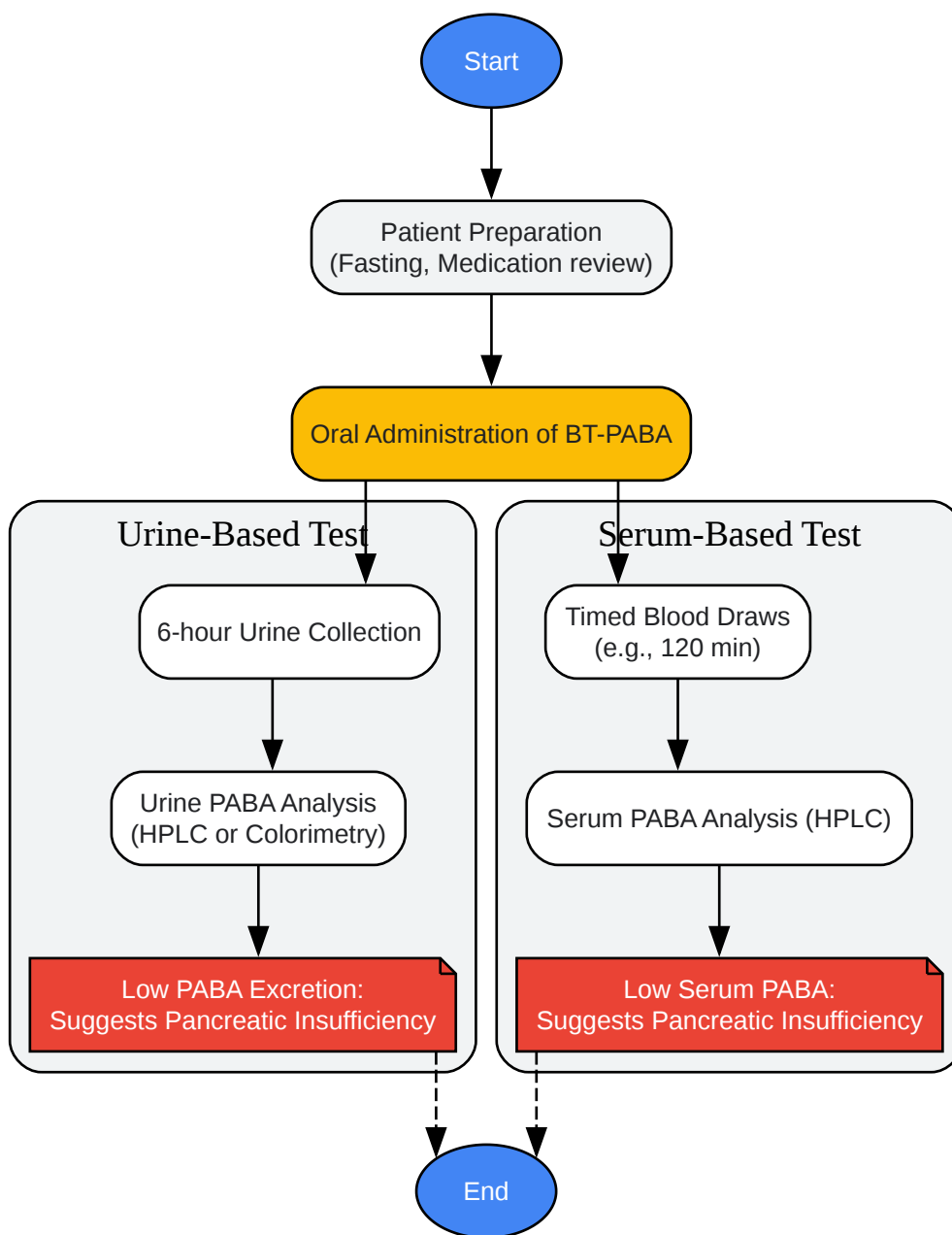
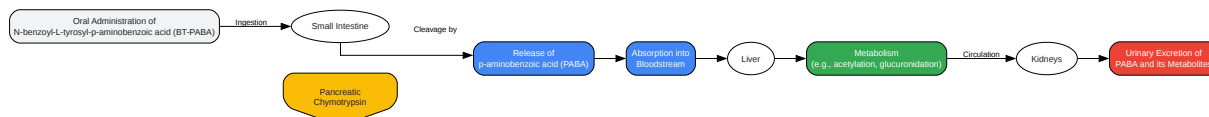
The PABA test is an indirect measure of the activity of chymotrypsin, a proteolytic enzyme produced by the pancreas. It is used to aid in the diagnosis of exocrine pancreatic insufficiency, which can be associated with conditions such as chronic pancreatitis, cystic fibrosis, and pancreatic cancer.<sup>[1]</sup>

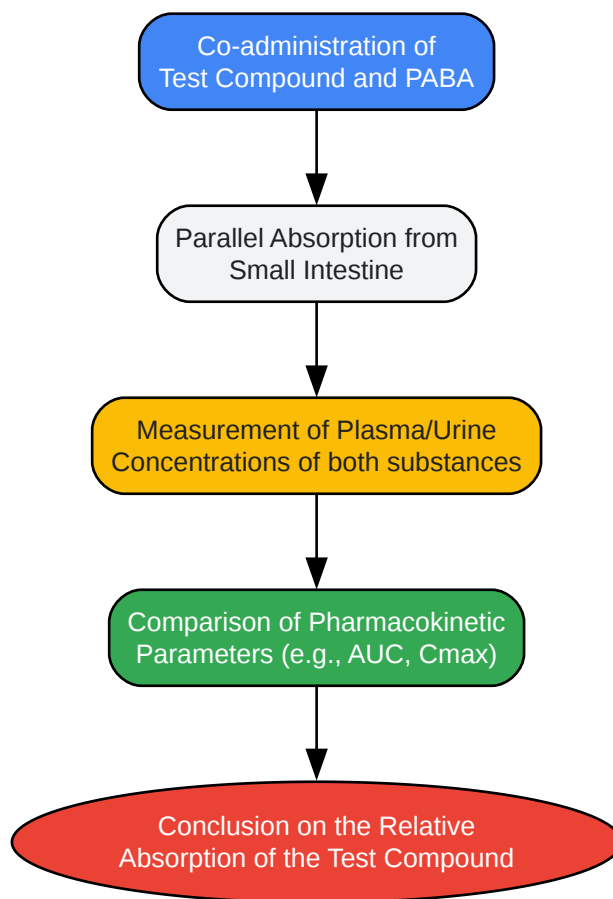
## Principle of the Test

The test involves the oral administration of a synthetic peptide, most commonly N-benzoyl-L-tyrosyl-p-aminobenzoic acid (BT-PABA). In the small intestine, pancreatic chymotrypsin

specifically cleaves this peptide, releasing PABA. The liberated PABA is then absorbed into the bloodstream, metabolized in the liver, and excreted in the urine.[1][2][3] The amount of PABA recovered in the urine or measured in the serum over a specific period reflects the activity of pancreatic chymotrypsin.[1][4]

## Signaling Pathway and Metabolism





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- To cite this document: BenchChem. [Application Notes and Protocols: Sodium 4-aminobenzoate in Gastrointestinal Diagnostic Tests]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b10764936#sodium-4-aminobenzoate-in-diagnostic-tests-for-gastrointestinal-tract>]

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